

Technical Safety Guide: 3-(2-Bromoethyl)pyridine Hydrobromide[1]

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Compound of Interest

Compound Name: 3-(2-Bromoethyl)pyridine
hydrobromide

CAS No.: 41039-91-2

Cat. No.: B1290233

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Executive Summary & Chemical Profile[1]

3-(2-Bromoethyl)pyridine hydrobromide (CAS: 41039-91-2) is a bifunctional pyridine derivative utilized primarily as an intermediate in the synthesis of antihistamines, nicotinic receptor ligands, and agrochemicals.[1]

While often classified as a standard irritant in generic databases, this compound must be handled with the respect due to an alkylating agent. Structurally, it possesses a primary alkyl bromide susceptible to nucleophilic attack. Upon neutralization of the hydrobromide salt, the free base can undergo intermolecular alkylation or, less frequently, intramolecular cyclization.[1]

Physicochemical Data Table

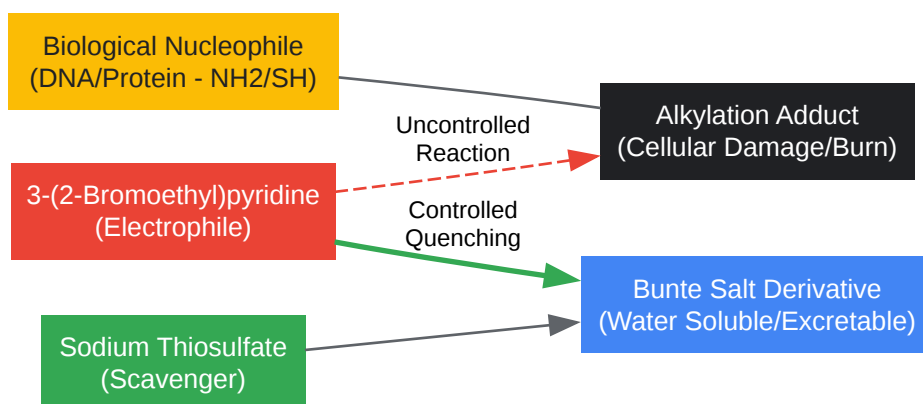
Property	Specification	Operational Implication
CAS Number	41039-91-2	Use for exact inventory tracking. [1]
Formula		Molecular Weight: 266.96 g/mol . [1]
Appearance	White to light yellow crystalline solid	Discoloration indicates decomposition (liberation of or HBr). [1]
Melting Point	148–152 °C	Stable solid at RT; avoid high-heat milling. [1]
Solubility	Methanol, Ethanol, DMSO	Use polar protic/aprotic solvents for decontamination. [1]
pKa	~3.0 (Pyridine Nitrogen)	Exists as salt in acidic media; free base liberates at pH > 4. [1]

Hazard Identification & Mechanistic Toxicology[\[1\]](#)

The Alkylation Risk

The primary hazard of 3-(2-Bromoethyl)pyridine is not merely acidity (from HBr) but alkylation. [\[1\]](#) The carbon attached to the bromine is electron-deficient. In physiological pH (or upon contact with sweat/mucosa), the HBr dissociates, and the resulting free base can alkylate DNA (guanine residues) or proteins.[\[1\]](#)

Mechanism of Action & Quenching Logic: The following diagram illustrates the electrophilic nature of the compound and how thiosulfate acts as a "suicide nucleophile" to neutralize it.



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Figure 1: Competitive reaction pathway showing biological damage vs. chemical neutralization.

[1]

GHS Classification (Aggregated)[1]

- H314/H315: Causes severe skin burns and eye damage (Category 1B/2).[1] Note: Treat as corrosive due to delayed vesicant potential.
- H302: Harmful if swallowed.[1][2]
- H335: May cause respiratory irritation (STOT SE 3).[1][2]

Engineering Controls & Personal Protective Equipment (PPE)[1]

Do not rely on standard "nitrile gloves and lab coat" protocols.[1] The lipophilic nature of the bromoethyl chain allows for permeation through thin nitrile.

PPE Matrix[1]

Protection Zone	Recommended Equipment	Rationale
Respiratory	N95 (minimum) or P100 Respirator	Prevents inhalation of hygroscopic dust which forms HBr in lungs.[1]
Dermal (Hands)	Double Gloving Required: Inner: Laminate film (Silver Shield/4H) Outer: Nitrile (5 mil minimum)	Standard nitrile breakthrough time is <15 mins for alkyl bromides in solution.[1] Laminate provides >4h protection.[1]
Ocular	Chemical Splash Goggles	Safety glasses are insufficient against dust ingress or splashes.[1]
Body	Tyvek Lab Coat or Apron	Cotton absorbs alkylating agents, holding them against the skin.

Engineering Controls

- Primary Containment: All weighing and transfer operations must occur inside a Class II Fume Hood or Glovebox.[1]
- Static Control: Use anti-static weighing boats. The powder is dry and prone to static cling, increasing dispersion risk.

Operational Protocol: Safe Handling & Synthesis Weighing and Transfer

- Pre-Check: Verify the presence of a neutralization bath (See Section 5) before opening the container.
- Taring: Tare the weighing boat inside the hood. Do not remove the stock bottle from the hood.

- Transfer: Use a disposable spatula.^[1] Do not reuse spatulas to prevent cross-contamination of other reagents.^[1]
- Resealing: Clean threads of the bottle with a dry Kimwipe before closing to prevent salt crust formation (which can compromise the seal).

Reaction Setup (Causality-Driven)

- Solvent Choice: Avoid nucleophilic solvents (like water or low-MW alcohols) unless solvolysis is intended.^[1] Use DCM, DMF, or Acetonitrile.^[1]
- Base Addition: When neutralizing the HBr salt to generate the free base for reaction, add the organic base (e.g., TEA, DIPEA) slowly at 0°C.^[1]
 - Reasoning: Exothermic deprotonation can accelerate side-reactions (polymerization) or vaporization of the free base.^[1]

Emergency Response & Decontamination (Self-Validating System)

This section details a "Self-Validating" decontamination protocol. The color change confirms the destruction of the alkylating agent.

The "Thiosulfate Quench" System

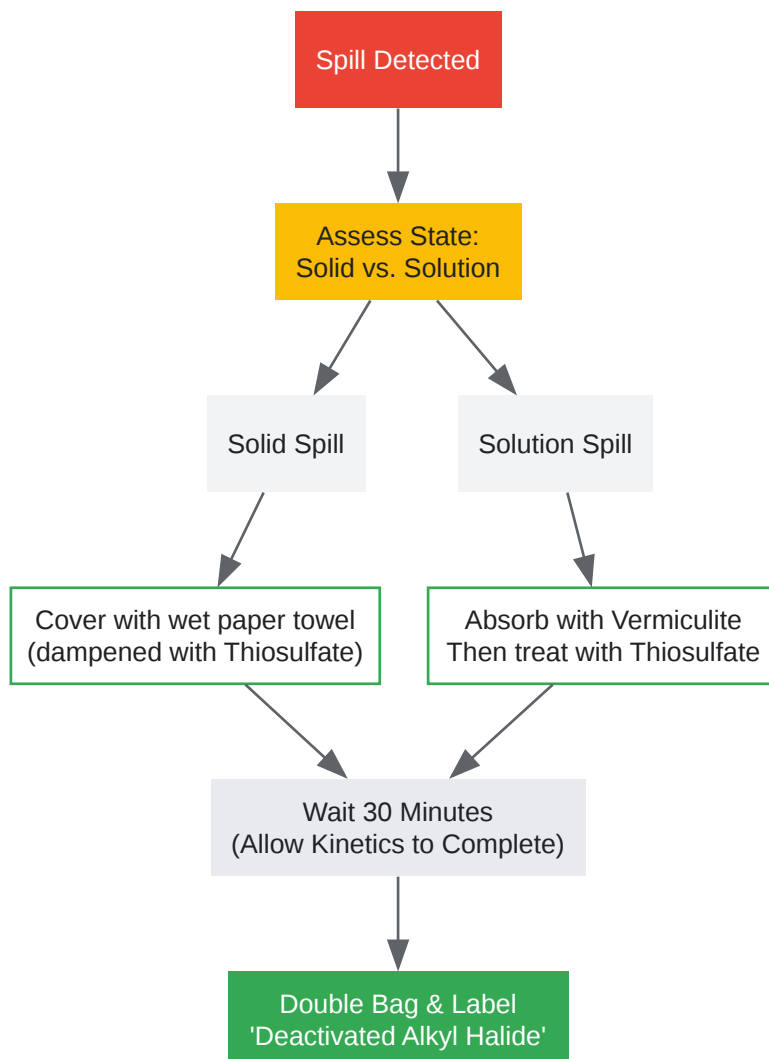
Alkyl bromides react rapidly with sodium thiosulfate (

) to form non-toxic Bunte salts.^[1]

Preparation of Decon Solution:

- 10% w/v Sodium Thiosulfate in water.^[1]
- Add 1% Sodium Carbonate (to neutralize HBr evolved).^[1]
- Validation Indicator: Add a trace of 4-(p-nitrobenzyl)pyridine (NBP) if available (turns blue with alkylators), OR simply rely on the solubility change (Bunte salts are highly water-soluble; the starting material is not soluble in pure water without acid).^[1]

Spill Response Workflow



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Figure 2: Decision matrix for spill remediation.

First Aid

- Skin Contact: Wash with soap and water for 15 minutes.^[1] Do not use alcohol (enhances skin absorption).^[1]
- Eye Contact: Rinse for 15 minutes.^[1] Consult an ophthalmologist immediately (corrosive risk).^[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 20204681, **3-(2-Bromoethyl)pyridine hydrobromide**.^[1] Retrieved from [\[Link\]](#)
- Lunn, G., & Sansone, E. B. (1994). Destruction of Hazardous Chemicals in the Laboratory.^[1] Wiley-Interscience.^[1] (Protocol for alkyl halide neutralization).
- European Chemicals Agency (ECHA). Registration Dossier: Pyridine derivatives.^[1] Retrieved from [\[Link\]](#)^[1]

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Sources

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